

# "Vitene": A Technical Examination of Its Core Components

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## Compound of Interest

Compound Name: Vitene

Cat. No.: B1226750

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Initial analysis of the term "**Vitene**" indicates that it does not refer to a single molecular entity. Instead, "**Vitene**" is primarily associated with two distinct products: a nutritional supplement and a fungicide. This guide will focus on the components of the anti-aging food supplement, as its constituents are of greater relevance to researchers, scientists, and drug development professionals. We will also briefly address the chemical identity of the fungicide for clarity.

The anti-aging supplement sold under the brand name "**Vitene**" is a proprietary blend of several active ingredients.<sup>[1]</sup> While the complete formulation is not publicly disclosed, key components identified include green tea extract, alpha-lipoic acid (ALA), acetyl-L-carnitine, and chlorella extract.<sup>[1]</sup> This guide will provide a detailed technical overview of the principal bioactive molecules within this formulation: Alpha-Lipoic Acid and Acetyl-L-Carnitine, for which extensive scientific literature is available.

## Table 1: Molecular and Physical Data of Key "Vitene" Components

Compound	Molecular Formula	Molecular Weight (g/mol)	IUPAC Name
Alpha-Lipoic Acid	C <sub>8</sub> H <sub>14</sub> O <sub>2</sub> S <sub>2</sub>	206.33	(R)-5-(1,2-dithiolan-3-yl)pentanoic acid
Acetyl-L-Carnitine	C <sub>9</sub> H <sub>17</sub> NO <sub>4</sub>	203.24	(R)-3-acetyloxy-4-(trimethylazaniumyl)butanoate

## Alpha-Lipoic Acid (ALA)

Alpha-lipoic acid is a naturally occurring organosulfur compound that plays a crucial role in aerobic metabolism. It is a powerful antioxidant, capable of neutralizing a wide variety of reactive oxygen species.

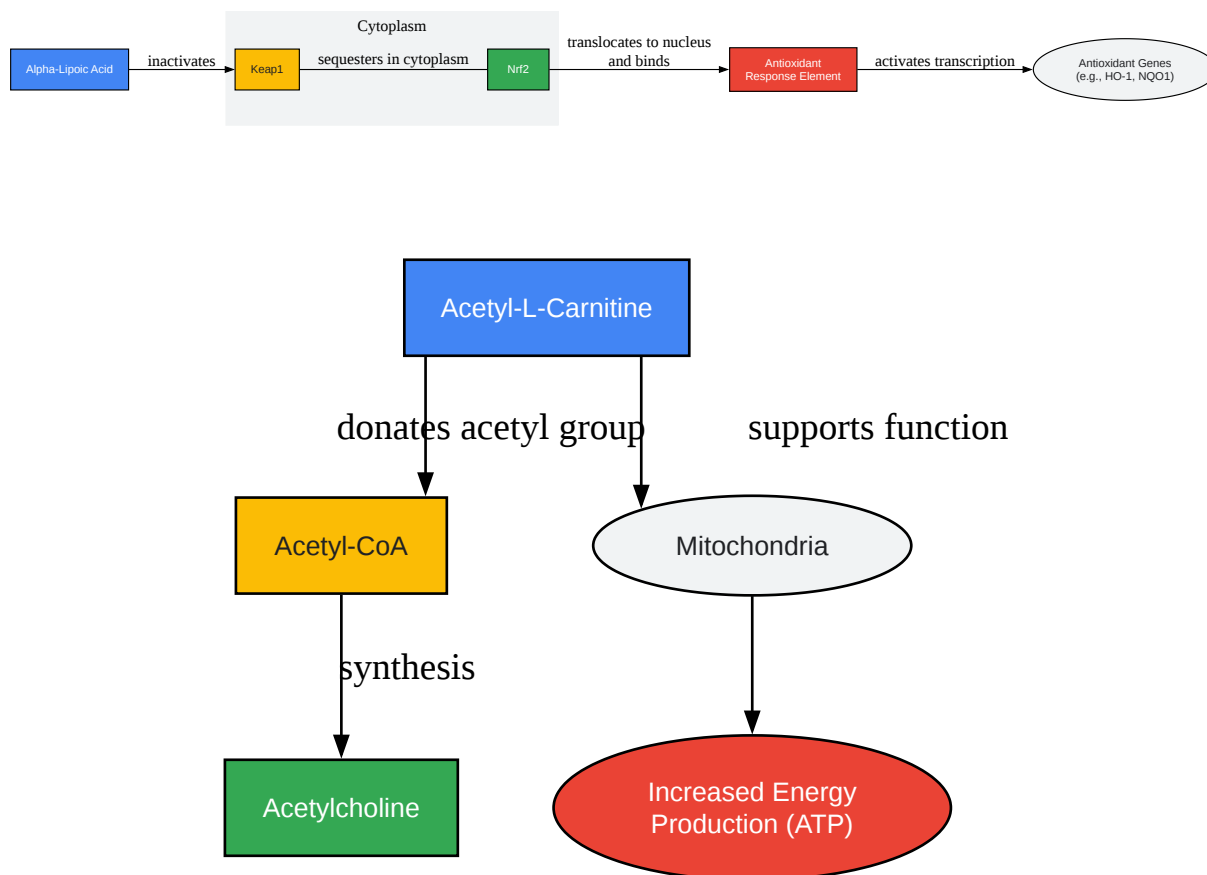
## Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Quantification of ALA in Plasma:

- **Sample Preparation:** Plasma samples are treated with a reducing agent, such as dithiothreitol (DTT), to convert the disulfide bond of ALA to free thiols. This is followed by protein precipitation using an organic solvent like acetonitrile or methanol.
- **Chromatographic Conditions:** A C18 reverse-phase column is typically used for separation. The mobile phase often consists of a mixture of an aqueous buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol) in an isocratic or gradient elution mode.
- **Detection:** Detection is commonly achieved using electrochemical detection (ECD) or mass spectrometry (MS) for high sensitivity and specificity. UV detection is also possible but is less sensitive.

## Signaling Pathways

ALA is known to influence several key signaling pathways, primarily related to its antioxidant and anti-inflammatory properties. One of the most significant is its modulation of the Nrf2-ARE (Nuclear factor erythroid 2-related factor 2-Antioxidant Response Element) pathway.



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## References

- 1. nutriphys.com [nutriphys.com]
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